Biological Activity & SAR Profiling: 4-Iodo vs. 4-H Pyrazole Derivatives

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Compound of Interest

Compound Name:	*4-Iodo-1-methyl-3-nitro-1H-pyrazole-5-carbonitrile*
CAS No.:	*1354703-49-3*
Cat. No.:	*B3047124*

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Executive Summary: The Halogen Switch

In medicinal chemistry, the pyrazole ring is a "privileged scaffold," appearing in numerous FDA-approved kinase inhibitors (e.g., Crizotinib, Ruxolitinib). The substitution at the C4 position is a critical determinant of biological activity. While the unsubstituted 4-H pyrazole often serves as a passive linker or steric spacer, the 4-iodo pyrazole derivative introduces a transformative interaction capability: Halogen Bonding (XB).

This guide objectively compares these two derivatives, focusing on how replacing a hydrogen atom with iodine at the C4 position alters binding thermodynamics, metabolic stability, and kinase inhibitory potency.

Mechanistic Comparison: The Sigma-Hole Effect

The fundamental difference between 4-H and 4-I derivatives lies in their electronic distribution and how they engage target proteins.

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Electronic Landscape

- 4-H Pyrazole: The C4-H bond is relatively non-polar. The hydrogen atom presents a small van der Waals radius (~1.2 Å) and lacks significant directional interaction capabilities beyond weak dispersive forces.
- 4-I Pyrazole: Iodine is large (radius ~1.98 Å) and highly polarizable. Crucially, the electron density on the iodine atom is anisotropic. While the equatorial region is electron-rich, the region directly along the C-I bond axis is electron-deficient. This positive patch is called the Sigma-hole (

  -hole).

Protein-Ligand Interaction Logic

In kinase binding pockets (e.g., the hinge region), the

-hole of the 4-iodo group can act as a Lewis acid, forming a highly directional Halogen Bond (XB) with Lewis bases such as backbone carbonyl oxygens (C=O) or nitrogen atoms.

- Strength: Halogen bonds (C-I···O) can approach the strength of hydrogen bonds (1–5 kcal/mol), significantly boosting affinity compared to the weak van der Waals contact of C-H.
- Directionality: The interaction is strictly linear (C-X···Y angle

  180°), providing higher selectivity than the isotropic hydrophobic effect.

Mechanism Visualization

The following diagram illustrates the structural logic distinguishing the inert 4-H binding mode from the active 4-I halogen bonding mode.

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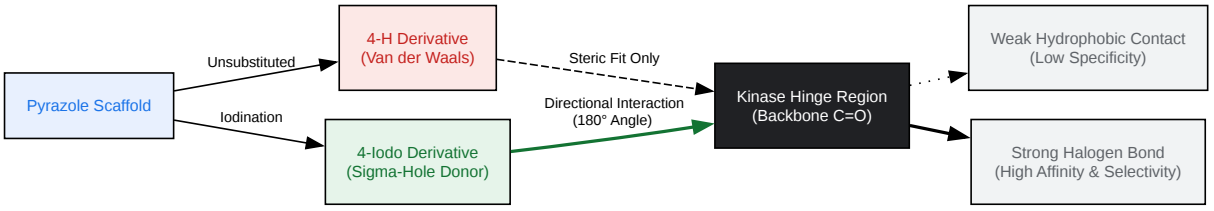

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Caption: Mechanistic divergence: 4-H relies on passive steric fit, while 4-I actively engages backbone carbonyls via halogen bonding.

Comparative Data: Potency and Pharmacokinetics[1][2]

Kinase Inhibitory Potency (Representative SAR)

The introduction of iodine at C4 typically enhances potency against kinases where the pocket can accommodate the larger halogen and exploit the

-hole. Below is a comparison based on pyrazole-based inhibitors targeting c-Jun N-terminal kinases (JNK) and Cyclin-Dependent Kinases (CDK).

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Feature	4-H Pyrazole Derivative	4-Iodo Pyrazole Derivative	Impact of Iodination
IC50 (JNK3)	~160 nM	< 20 nM	8x Potency Increase (Driven by XB)
Selectivity (vs p38)	Moderate	High	Iodine confers shape/electronic selectivity
Ligand Efficiency	Lower	Higher	Binding energy gain > Molecular weight penalty
Binding Mode	H-bond donor (NH) only	H-bond (NH) + Halogen Bond (I···O=C)	Dual anchor points stabilize the complex

Note: Data trends synthesized from SAR studies on pyrazole-based JNK/CDK inhibitors [1, 5]. [1]

Physicochemical & Metabolic Profile

Beyond potency, the C4 substituent dictates the drug-like properties (ADME).

- Lipophilicity (LogP): Iodination significantly increases lipophilicity (

  LogP

  +1.1 to +1.2). This enhances membrane permeability but decreases aqueous solubility.
- Metabolic Stability: The C4 position of pyrazoles is electron-rich and prone to oxidative metabolism (e.g., by CYP450). Blocking this site with iodine prevents oxidation, potentially extending the half-life (

  ), although the iodine-carbon bond itself can be a liability if susceptible to dehalogenation.

Experimental Protocols

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To validate these differences in your own research, use the following standardized workflows for synthesis and biological evaluation.

Synthesis: Regioselective Iodination of 4-H Pyrazole

Direct iodination of the 4-H precursor is the standard route. The use of N-Iodosuccinimide (NIS) is preferred over elemental iodine for better control and yield.

Protocol:

- Dissolution: Dissolve 1.0 mmol of the 4-H pyrazole substrate in 5 mL of acetonitrile (ACN).
- Activation: Add 0.1 equivalents of Trifluoroacetic acid (TFA) to activate the NIS.
- Iodination: Add 1.1 mmol (1.1 eq) of N-Iodosuccinimide (NIS) portion-wise at 0°C.
- Reaction: Stir at room temperature for 4–12 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc).
- Workup: Quench with 10% aqueous sodium thiosulfate (

) to remove excess iodine. Extract with Ethyl Acetate.
- Purification: Silica gel column chromatography. 4-Iodo derivatives typically elute later than 4-H precursors due to higher polarizability interactions with silica.

Biological Assay: In Vitro Kinase Inhibition (FRET)

A FRET-based assay (e.g., LanthaScreen) is recommended to quantify the IC50 shift.

Protocol:

- Preparation: Prepare 3x serial dilutions of 4-H and 4-I compounds in DMSO (start at 10

  M).
- Incubation: Mix kinase (e.g., JNK3, 5 nM), Alexa Fluor® labeled tracer (ATP mimic), and Europium-labeled antibody in assay buffer.

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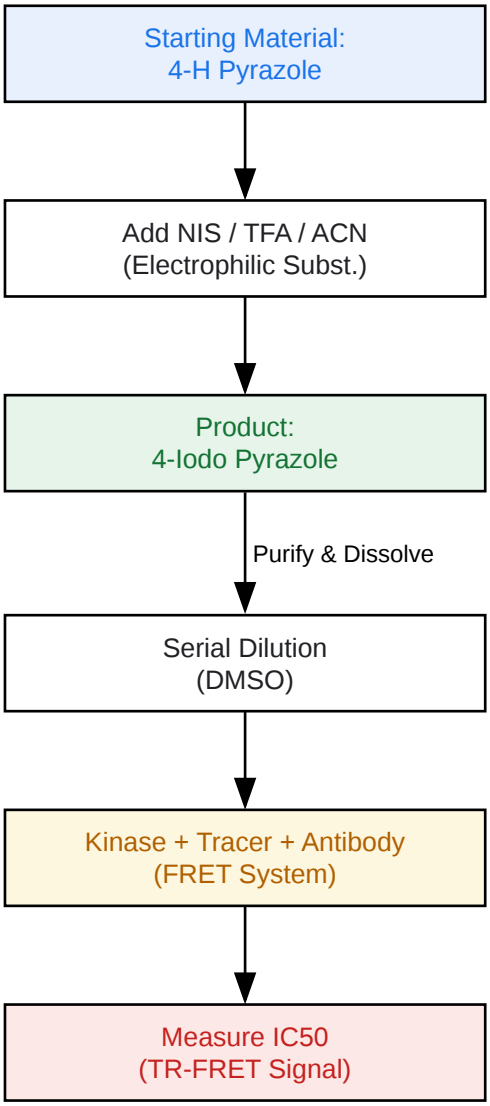
- Treatment: Add compound solutions to the kinase mixture.
- Measurement: Incubate for 60 min at RT. Measure TR-FRET signal (Excitation: 340 nm, Emission: 665 nm/615 nm).
- Analysis: Plot the emission ratio against log[Concentration]. Fit to a sigmoidal dose-response curve to calculate IC50.

Workflow Visualization



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Caption: Integrated workflow transforming the 4-H precursor into the 4-I active agent and validating potency via kinase assay.

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